

Molybdenum Dichloride Dioxide (CAS No. 13637-68-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Molybdenum dichloride dioxide

Cat. No.: B1677411

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **Molybdenum Dichloride Dioxide** (MoO_2Cl_2), a versatile inorganic compound with significant applications in organic synthesis and materials science. This document consolidates critical information on its chemical and physical properties, synthesis methodologies, and key applications, with a focus on its catalytic activity. Detailed experimental protocols for its synthesis and use in several important organic transformations are presented. Furthermore, this guide includes graphical representations of reaction pathways and experimental workflows to facilitate a deeper understanding of the practical aspects of handling and utilizing this compound.

Introduction

Molybdenum Dichloride Dioxide, with the chemical formula MoO_2Cl_2 , is a yellow to cream-colored diamagnetic solid.^[1] It serves as a valuable precursor for the synthesis of other molybdenum compounds and has gained prominence as a Lewis acid catalyst in a variety of organic transformations.^{[2][3]} Its utility extends to the fabrication of molybdenum-containing thin films through chemical vapor deposition (CVD) and atomic layer deposition (ALD), which are crucial in the semiconductor industry.^[4] This guide aims to provide a comprehensive resource for professionals working with or considering the use of **Molybdenum Dichloride Dioxide** in their research and development activities.

Physicochemical Properties

A summary of the key quantitative data for **Molybdenum Dichloride Dioxide** is presented in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	13637-68-8	[1]
Molecular Formula	MoO ₂ Cl ₂	[5]
Molecular Weight	198.84 g/mol	[5]
Appearance	Yellow or cream solid	[1]
Density	3.31 g/mL at 25 °C	[6]
Melting Point	175 °C (347 °F; 448 K)	[1]
Solubility	Reacts with water	[7]

Synthesis of Molybdenum Dichloride Dioxide

Several methods for the synthesis of **Molybdenum Dichloride Dioxide** have been reported. Below are detailed protocols for two common laboratory-scale preparations.

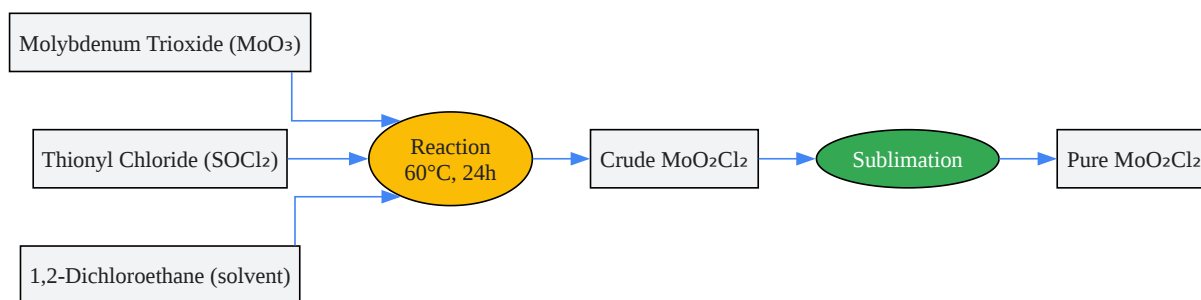
Synthesis from Molybdenum Trioxide (MoO₃) and Thionyl Chloride (SOCl₂)

This method provides a convenient route to anhydrous **Molybdenum Dichloride Dioxide**.

Experimental Protocol:

- To a stirred solution of anhydrous molybdenum trioxide (10 g, 0.068 mol) in anhydrous 1,2-dichloroethane (50 ml), add thionyl chloride (8.2 g, 0.069 mol).[8]
- Heat the mixture at 60°C and stir for 24 hours.[8]
- After the reaction is complete, cool the mixture to room temperature.

- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude **Molybdenum Dichloride Dioxide** by sublimation to yield a pale yellow solid.[8]



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Figure 1: Synthesis of MoO₂Cl₂ from MoO₃ and SOCl₂.

Synthesis from Molybdenum Dioxide (MoO₂) and Chlorine (Cl₂)

This method involves the direct chlorination of molybdenum dioxide.

Experimental Protocol:

- Place molybdenum dioxide (MoO₂) in a suitable reaction vessel.
- Pass a mixture of dry oxygen and chlorine gas over the MoO₂. [7]
- Heat the reaction vessel to a temperature between 250–350°C. [7]
- The volatile product, **Molybdenum Dichloride Dioxide**, will form as a white solid.
- Collect the product and purify it by sublimation to obtain a pale yellow solid. [7]

Applications in Organic Synthesis

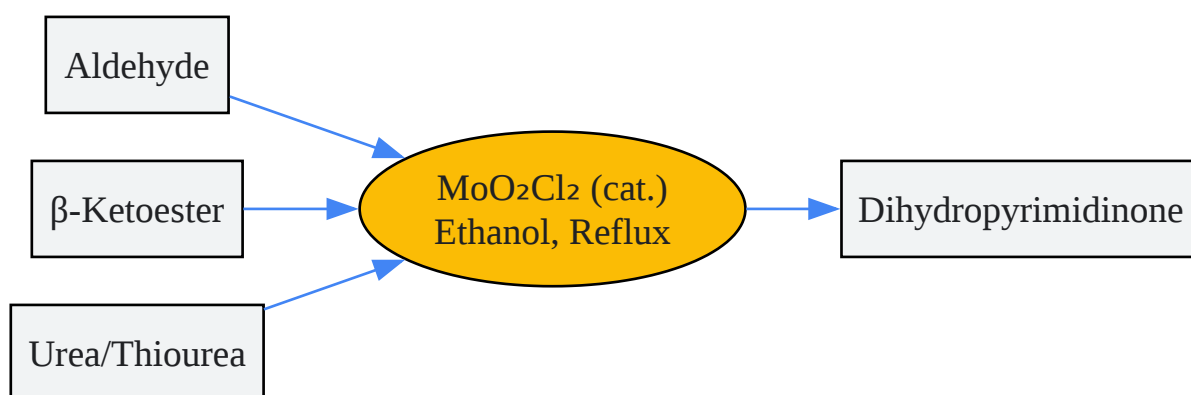
Molybdenum Dichloride Dioxide is a versatile Lewis acid catalyst for a range of organic transformations.

Catalysis of Biginelli and Hantzsch Reactions for the Synthesis of Dihydropyrimidinones and Polyhydroquinolines

MoO₂Cl₂ has been demonstrated as an efficient catalyst for the one-pot synthesis of dihydropyrimidinones (via the Biginelli reaction) and polyhydroquinolines (via the Hantzsch reaction).[9]

Experimental Protocol (General Procedure for Biginelli Reaction):

- In a round-bottom flask, combine the aldehyde (1 mmol), β-ketoester (1 mmol), and urea or thiourea (1.5 mmol) in ethanol (10 mL).[9]
- Add **Molybdenum Dichloride Dioxide** (1 mol%) to the mixture.[9]
- Reflux the reaction mixture. Monitor the reaction progress using Thin Layer Chromatography (TLC).[9]
- Upon completion, evaporate the solvent under reduced pressure.
- Extract the resulting residue with ethyl acetate (3 x 10 mL).
- Wash the combined organic layers with brine and dry over anhydrous Na₂SO₄.
- Recrystallize the crude product from ethanol to obtain the pure dihydropyrimidinone.[9]



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Figure 2: MoO₂Cl₂ catalyzed Biginelli reaction.

Catalysis of Carbamate Formation

MoO₂Cl₂ and its dimethylformamide (DMF) complex are highly active catalysts for the addition of alcohols to isocyanates to form carbamates.[2]

Experimental Protocol (General Procedure):

- To a solution of the alcohol (1 mmol) in a suitable solvent (e.g., CH₂Cl₂), add the isocyanate (1 mmol).
- Add a catalytic amount of **Molybdenum Dichloride Dioxide** (as low as 0.1 mol%).[2]
- Stir the reaction mixture at room temperature. Most reactions proceed to completion within 20 minutes.[2]
- Monitor the reaction by TLC.
- Upon completion, the product can often be isolated by removal of the solvent, with high purity.

Catalysis of Epoxide Ring-Opening Reactions

Molybdenum(VI) dichloride dioxide is an effective catalyst for the regioselective ring-opening of epoxides to yield β-alkoxy alcohols.[3]

Experimental Protocol (General Procedure for Methanolysis):

- Dissolve the epoxide in methanol.
- Add a catalytic amount of **Molybdenum Dichloride Dioxide**.
- Stir the reaction mixture under mild conditions (e.g., room temperature).
- The reaction typically proceeds with high regioselectivity, with the nucleophile (methanol) attacking the less sterically hindered carbon of the epoxide.[3]

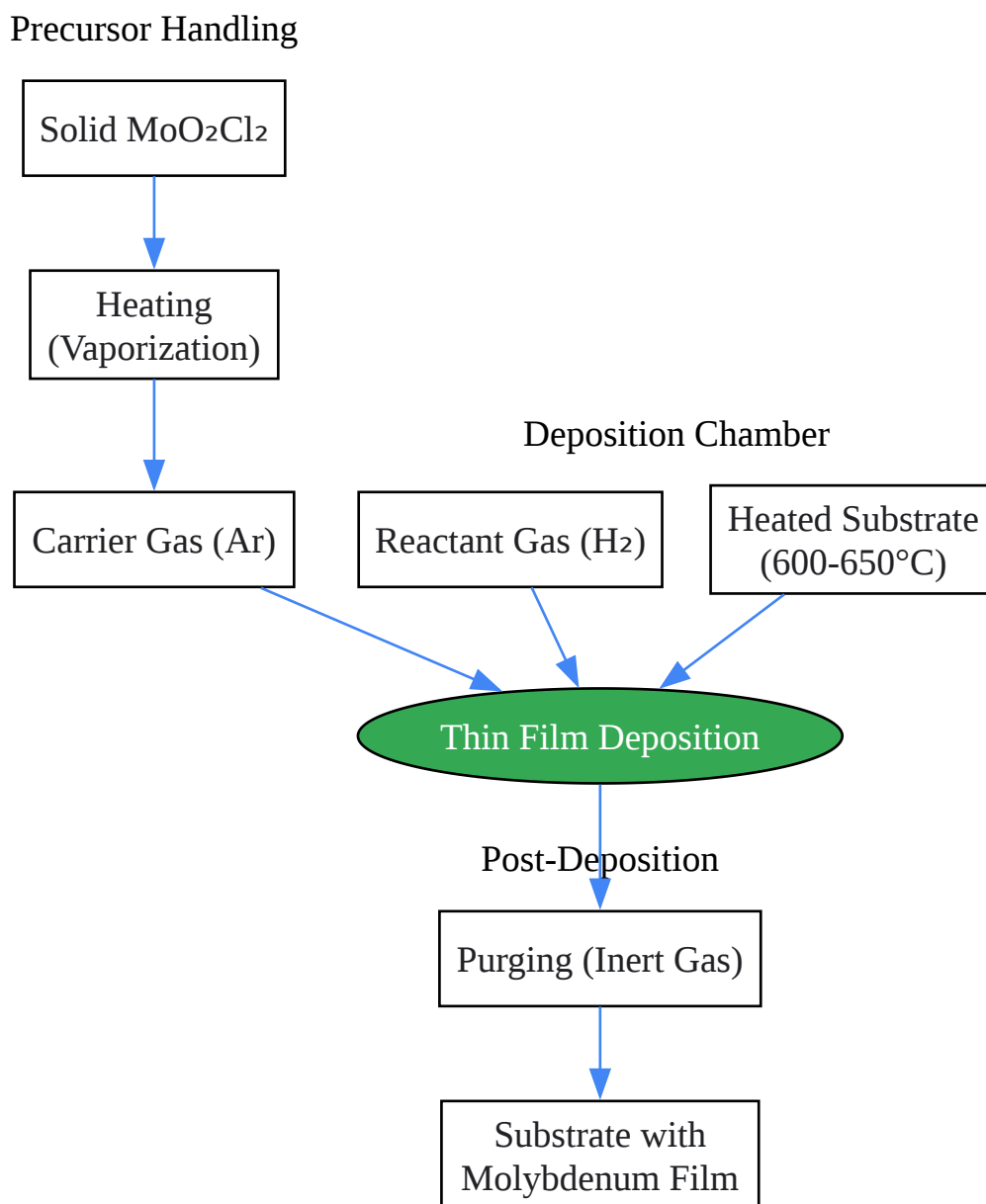
- Monitor the reaction by TLC.
- Upon completion, work up the reaction mixture to isolate the β -methoxy alcohol.

Application in Materials Science: Chemical Vapor Deposition (CVD)

Molybdenum Dichloride Dioxide is an attractive precursor for the deposition of molybdenum-containing films via CVD due to its high vapor pressure and good thermal stability.[\[4\]](#)

General Experimental Workflow for CVD:

- **Precursor Delivery:** Solid MoO_2Cl_2 is heated in a precursor vessel to generate a vapor. A carrier gas (e.g., Argon) transports the precursor vapor into the deposition chamber.[\[10\]](#)
- **Deposition:** Inside the chamber, the substrate is heated to the desired deposition temperature (e.g., 600-650 °C).[\[10\]](#) A reactant gas (e.g., H_2) is introduced into the chamber.[\[10\]](#)
- **Reaction:** The MoO_2Cl_2 precursor and the reactant gas react at the heated substrate surface, leading to the deposition of a molybdenum-containing thin film.
- **Purging:** After the deposition process, the chamber is purged with an inert gas to remove any unreacted precursors and byproducts.



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Figure 3: General workflow for CVD using MoO_2Cl_2 .

Safety and Handling

Molybdenum Dichloride Dioxide is a corrosive substance that causes severe skin burns and eye damage.[11] It reacts with water. Therefore, it should be handled in a well-ventilated area, such as a fume hood, using appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[11] Store the container tightly closed

in a dry, cool, and well-ventilated place.[11] In case of contact with skin or eyes, rinse immediately and thoroughly with water and seek medical attention.[11]

Conclusion

Molybdenum Dichloride Dioxide is a highly versatile and valuable compound for both synthetic chemists and materials scientists. Its utility as a Lewis acid catalyst in a variety of organic reactions and as a precursor for thin-film deposition highlights its importance in modern chemical research and industry. This guide provides a foundational understanding of its properties, synthesis, and applications, along with detailed experimental protocols to aid in its practical use. As with all chemical reagents, proper safety precautions must be strictly followed when handling this compound.

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